

# A Comparative Performance Study of Disperse Blue 60 and Disperse Blue 79

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## Compound of Interest

Compound Name: Disperse Blue 60

Cat. No.: B15554470

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of two widely used disperse dyes, **Disperse Blue 60** and Disperse Blue 79, with a focus on their performance characteristics when applied to polyester substrates. The information presented herein is curated from technical data sheets and scientific literature to assist researchers and professionals in making informed decisions for their specific applications.

## Chemical and Physical Properties

**Disperse Blue 60** and Disperse Blue 79 belong to different chemical classes, which fundamentally influences their application properties and performance. **Disperse Blue 60** is an anthraquinone dye, known for its bright turquoise blue shade and good overall fastness.<sup>[1][2]</sup> Disperse Blue 79 is a monoazo dye, valued for its navy blue hue and excellent sublimation fastness.<sup>[3]</sup> A common variant, Disperse Blue 79:1, shares a similar chromophore with slight structural modifications.

A summary of their key chemical and physical properties is presented in Table 1.

Property	Disperse Blue 60	Disperse Blue 79	Disperse Blue 79:1
C.I. Name	Disperse Blue 60	Disperse Blue 79	Disperse Blue 79:1
CAS Number	12217-80-0[1]	12239-34-8[3]	75497-74-4[4]
Chemical Class	Anthraquinone[2]	Monoazo[3]	Monoazo
Molecular Formula	C <sub>20</sub> H <sub>17</sub> N <sub>3</sub> O <sub>5</sub> [1]	C <sub>24</sub> H <sub>27</sub> BrN <sub>6</sub> O <sub>10</sub> [3]	C <sub>23</sub> H <sub>25</sub> BrN <sub>6</sub> O <sub>10</sub> [4]
Molecular Weight	379.37 g/mol [1]	639.41 g/mol [3]	625.38 g/mol [4]
Shade on Polyester	Brilliant Turquoise Blue[2]	Red-light navy blue[3]	Navy[4]
Solubility	Soluble in acetone[5]	Soluble in acetone[3]	Soluble in acetone[4]

## Comparative Performance Data

The fastness properties of disperse dyes are critical indicators of their performance and durability on textile substrates. The following table summarizes the light, wash, and sublimation fastness of **Disperse Blue 60** and Disperse Blue 79 on polyester, based on available technical data. The ratings are on a scale of 1 to 8 for light fastness (where 8 is the highest) and 1 to 5 for wash and sublimation fastness (where 5 is the best).

Fastness Property	Test Standard	Disperse Blue 60	Disperse Blue 79
Light Fastness	ISO 105-B02	6-7[6]	6-7[7]
Wash Fastness (Staining)	ISO 105-C06	4-5[6]	4-5[7]
Wash Fastness (Fading)	ISO 105-C06	4-5[6]	5[7]
Sublimation Fastness (Staining)	ISO 105-P01 (180°C)	4-5[6]	4[7]
Sublimation Fastness (Fading)	ISO 105-P01 (180°C)	4-5[6]	5[7]

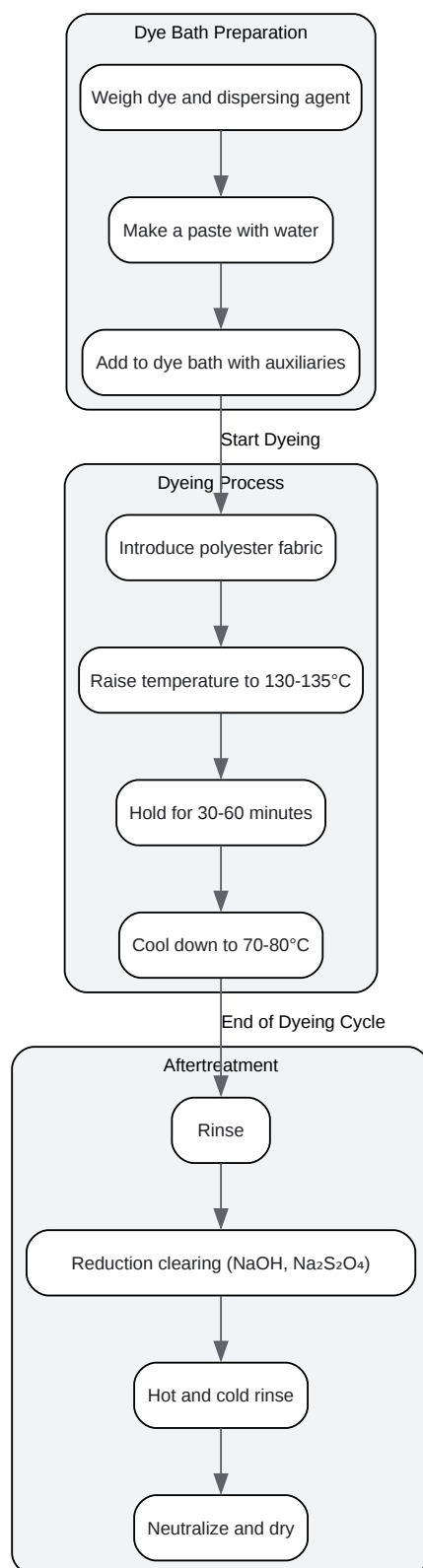
Note: The reported fastness grades can vary slightly between different manufacturers and testing conditions.

## Experimental Protocols

For accurate and reproducible comparative studies, standardized experimental protocols are essential. Below are the detailed methodologies for key fastness tests as per the International Organization for Standardization (ISO).

### High-Temperature Dyeing of Polyester

This method is commonly used for applying disperse dyes to polyester fibers.

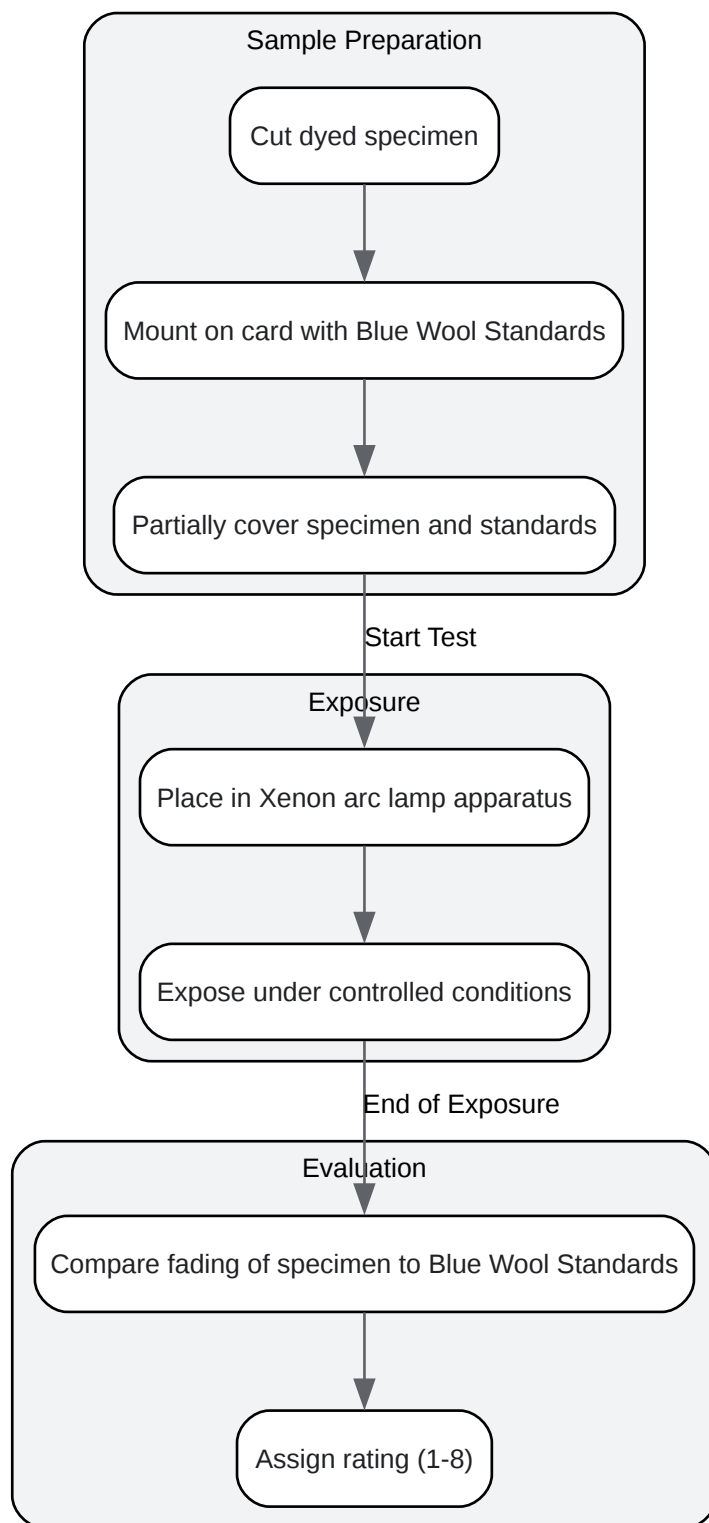


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Caption: High-temperature dyeing workflow for polyester.

## Light Fastness Test (ISO 105-B02)

This test determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

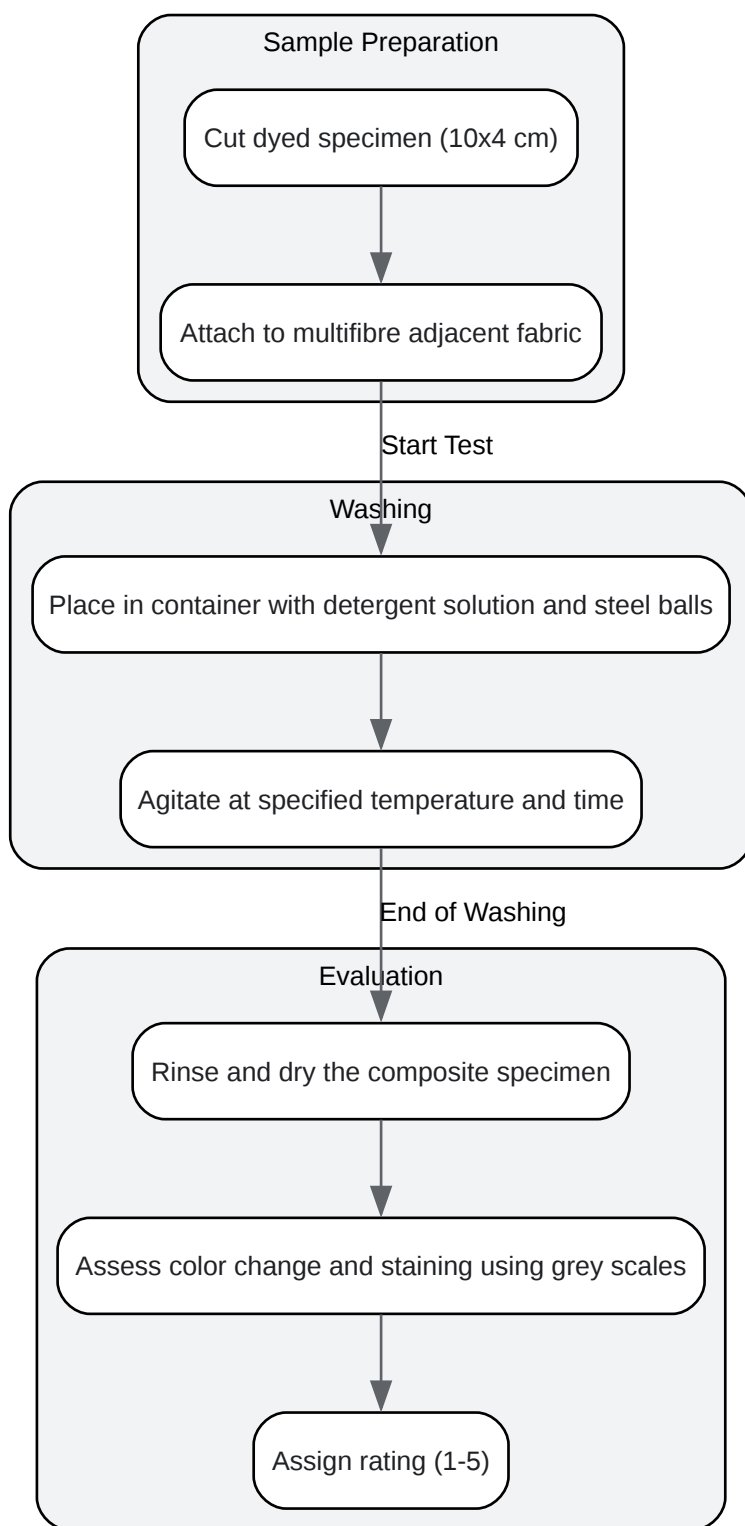


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Caption: ISO 105-B02 Light Fastness Test Workflow.

## **Wash Fastness Test (ISO 105-C06)**

This method is intended for determining the resistance of the color of textiles to domestic or commercial laundering procedures.

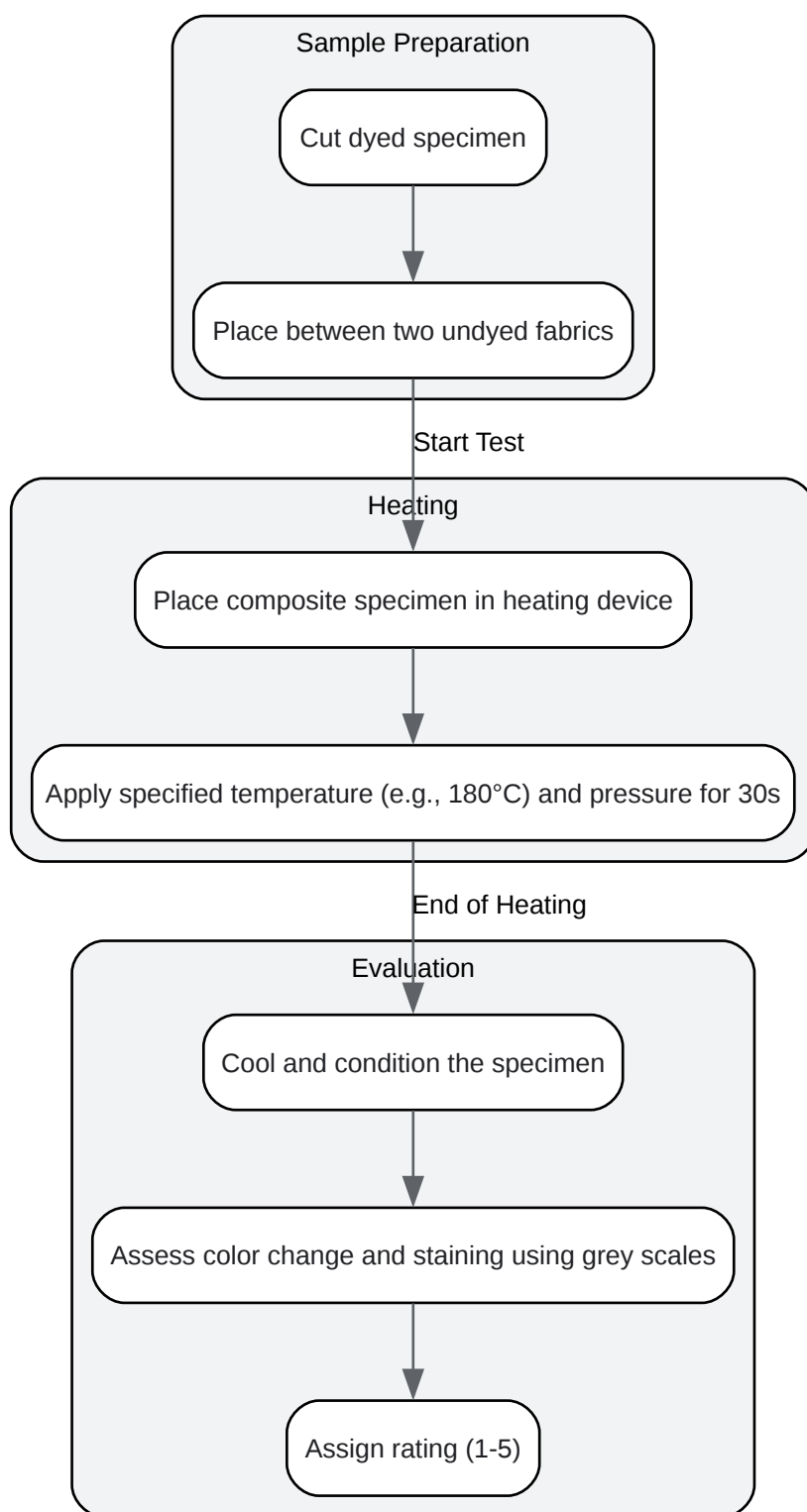


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Caption: ISO 105-C06 Wash Fastness Test Workflow.

## Sublimation Fastness Test (ISO 105-P01)

This test determines the resistance of the color of textiles to the action of dry heat, as in sublimation during storage or processing.





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Caption: ISO 105-P01 Sublimation Fastness Test Workflow.

## Concluding Remarks

Both **Disperse Blue 60** and Disperse Blue 79 exhibit high-performance characteristics on polyester, making them suitable for a wide range of applications. The choice between the two will largely depend on the desired shade and specific fastness requirements of the end-product.

- **Disperse Blue 60** offers a brilliant, greener-toned blue and demonstrates excellent all-around fastness properties. Its anthraquinone structure contributes to its good light stability. [2]
- Disperse Blue 79 provides a deep, red-toned navy blue and is particularly noted for its superior sublimation fastness, which is a critical factor in post-dyeing heat treatments like thermosol dyeing and printing.[3]

For critical applications, it is recommended that researchers conduct their own comparative evaluations under conditions that precisely replicate their intended use. The experimental protocols provided in this guide offer a standardized framework for such studies.

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